

JPE-1375 quality control and purity assessment

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Compound of Interest

Compound Name: JPE-1375

Cat. No.: B12394651

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JPE-1375 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control, purity assessment, and experimental troubleshooting for the C5aR1 antagonist, **JPE-1375**.

Frequently Asked Questions (FAQs)

1. What is **JPE-1375** and what is its mechanism of action?

JPE-1375 is a potent and selective peptidomimetic antagonist of the complement C5a receptor 1 (C5aR1). It functions by binding to C5aR1, a G protein-coupled receptor, and inhibiting its activation by the anaphylatoxin C5a. This blockade prevents the downstream signaling cascades that mediate pro-inflammatory responses, such as neutrophil mobilization and TNF- α production.^{[1][2]}

2. What is the recommended purity for **JPE-1375** to be used in experiments?

For reliable and reproducible experimental results, it is recommended to use **JPE-1375** with a purity of $\geq 95\%$, as determined by High-Performance Liquid Chromatography (HPLC). Commercial suppliers often provide batches with purities exceeding 99%.

3. How should **JPE-1375** be stored?

Proper storage is crucial to maintain the integrity and activity of **JPE-1375**. Lyophilized powder should be stored at -20°C for long-term storage. For stock solutions, it is recommended to

aliquot and store them at -80°C for up to six months or at -20°C for up to one month.^[2] It is important to protect the compound from light.^[2] Avoid repeated freeze-thaw cycles.

4. In what solvents is **JPE-1375** soluble?

JPE-1375 is soluble in organic solvents such as dimethyl sulfoxide (DMSO).^[3] For in vivo studies, stock solutions in DMSO can be further diluted in appropriate vehicles like corn oil or a mixture of PEG300, Tween 80, and water.^{[4][5]}

Quality Control and Purity Assessment

Ensuring the quality and purity of **JPE-1375** is critical for the validity of experimental outcomes. The following tables summarize the key specifications and analytical methods for its assessment.

Table 1: **JPE-1375** Specifications

Parameter	Specification	Analytical Method
Appearance	White to off-white solid powder	Visual Inspection
Molecular Formula	C ₄₉ H ₆₃ FN ₁₀ O ₉	Mass Spectrometry
Molecular Weight	955.08 g/mol	Mass Spectrometry
Purity	≥95% (typically >99%)	RP-HPLC
Identity	Conforms to the expected structure	¹ H NMR, Mass Spectrometry

Table 2: Recommended Storage Conditions for **JPE-1375**

Format	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C	Up to 3 years	Protect from light
Stock Solution in DMSO	-80°C	Up to 6 months	Protect from light, avoid repeated freeze-thaw cycles
Stock Solution in DMSO	-20°C	Up to 1 month	Protect from light, avoid repeated freeze-thaw cycles

Experimental Protocols

Detailed methodologies for the key experiments in quality control and purity assessment of **JPE-1375** are provided below.

Protocol 1: Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This method separates **JPE-1375** from potential impurities based on hydrophobicity.

Materials:

- **JPE-1375** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- RP-HPLC system with a C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)
- UV detector

Procedure:

- Sample Preparation: Dissolve a small amount of **JPE-1375** in an appropriate solvent (e.g., DMSO) to a final concentration of 1 mg/mL.
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
- Chromatographic Conditions:
 - Column: C18 reverse-phase column
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 220 nm
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes.
- Analysis: Inject the sample and record the chromatogram. The purity is calculated by dividing the peak area of **JPE-1375** by the total peak area of all components.

Protocol 2: Identity Confirmation by Mass Spectrometry (MS)

This technique confirms the molecular weight of **JPE-1375**.

Materials:

- **JPE-1375** sample
- LC-MS grade solvents (e.g., acetonitrile, water, formic acid)
- Liquid Chromatography-Mass Spectrometry (LC-MS) system with an electrospray ionization (ESI) source

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **JPE-1375** (e.g., 10 µg/mL) in an appropriate solvent mixture (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- **Infusion or LC-MS Analysis:** The sample can be directly infused into the mass spectrometer or injected into an LC system coupled to the MS.
- **MS Parameters (Positive Ion Mode):**
 - Ionization Mode: Electrospray Ionization (ESI), positive
 - Scan Range: m/z 100-1500
 - Capillary Voltage: 3-4 kV
 - Cone Voltage: 20-40 V
- **Data Analysis:** Analyze the resulting mass spectrum to identify the $[M+H]^+$ ion corresponding to the expected molecular weight of **JPE-1375** (955.08 g/mol).

Protocol 3: Structural Confirmation by Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR provides detailed information about the chemical structure of **JPE-1375**, confirming the identity and integrity of the molecule.

Materials:

- **JPE-1375** sample (1-5 mg)
- Deuterated solvent (e.g., DMSO- d_6)
- NMR spectrometer

Procedure:

- **Sample Preparation:** Dissolve the **JPE-1375** sample in the deuterated solvent in an NMR tube.

- **NMR Acquisition:** Acquire the ^1H NMR spectrum according to the instrument's standard operating procedures.
- **Data Analysis:** Process the spectrum and compare the chemical shifts, coupling constants, and integration of the peaks with a reference spectrum or the expected structure of **JPE-1375**.

Troubleshooting Guide

This section addresses specific issues that users might encounter during their experiments with **JPE-1375**.

Issue 1: Lower than expected or no antagonist activity in in-vitro assays.

Possible Cause	Troubleshooting Step
Degraded JPE-1375	- Ensure proper storage conditions were maintained. - Prepare fresh stock solutions. - Avoid multiple freeze-thaw cycles by using aliquots.
Incorrect Concentration	- Verify calculations for stock solution and dilutions. - Perform a dose-response experiment to confirm the optimal inhibitory concentration.
Poor Solubility	- Ensure JPE-1375 is fully dissolved in the working buffer. - Use sonication or gentle vortexing to aid dissolution. - Visually inspect for any precipitate.
Assay Conditions	- Optimize the concentration of the agonist (C5a) to be in the EC_{50} - EC_{80} range. - Ensure the cell line expresses sufficient levels of C5aR1.

Issue 2: Inconsistent results between experiments.

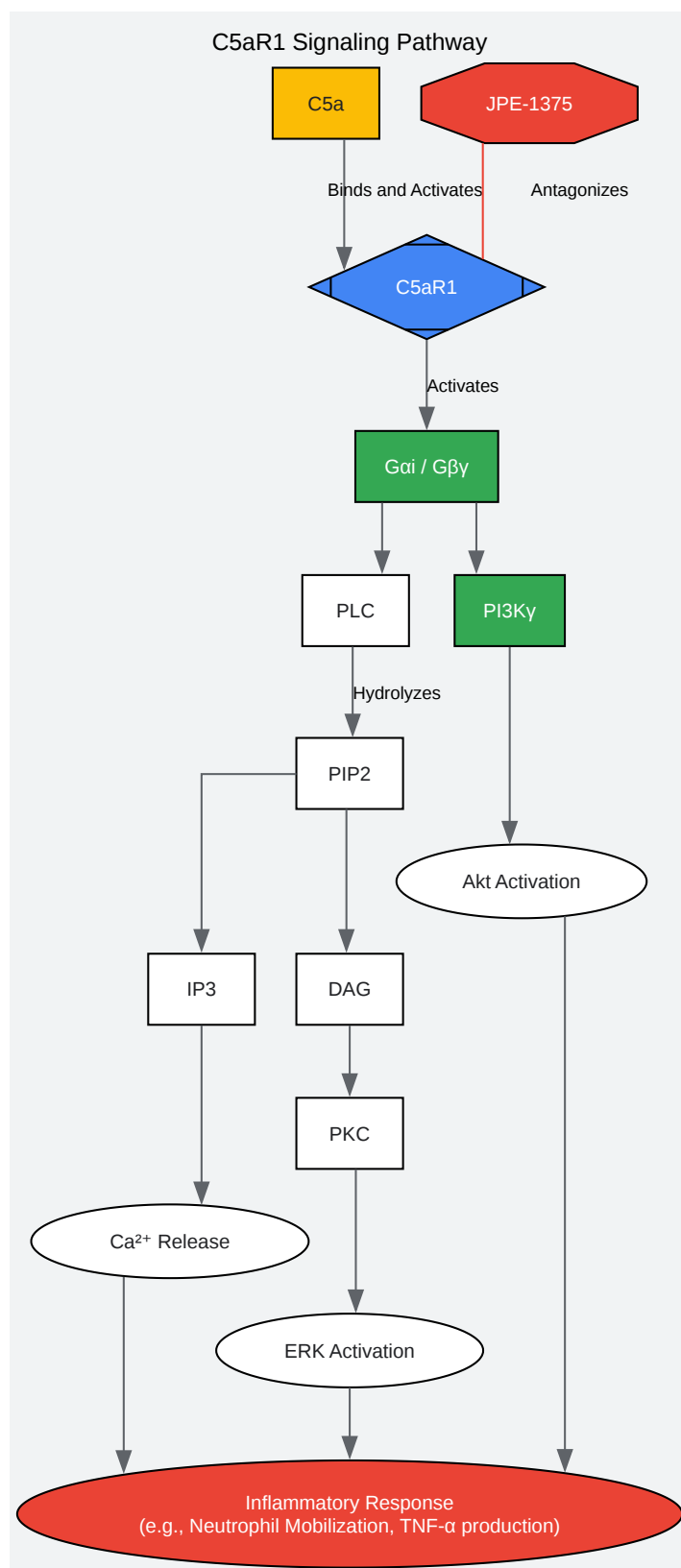
Possible Cause	Troubleshooting Step
Batch-to-batch variability of JPE-1375	- Always check the certificate of analysis for each new batch. - Perform a bridging experiment to compare the activity of the new batch with the old one.
Variability in experimental setup	- Standardize all experimental parameters, including cell passage number, agonist concentration, and incubation times.
Contamination	- Ensure sterile techniques are used to prevent microbial contamination.

Issue 3: Unexpected off-target effects.

Possible Cause	Troubleshooting Step
High concentration of JPE-1375	- Use the lowest effective concentration determined from a dose-response curve.
Interaction with other components in the assay	- Run appropriate vehicle controls. - Consider using a different C5aR1 antagonist as a control to see if the effect is specific to JPE-1375.

Visualizations

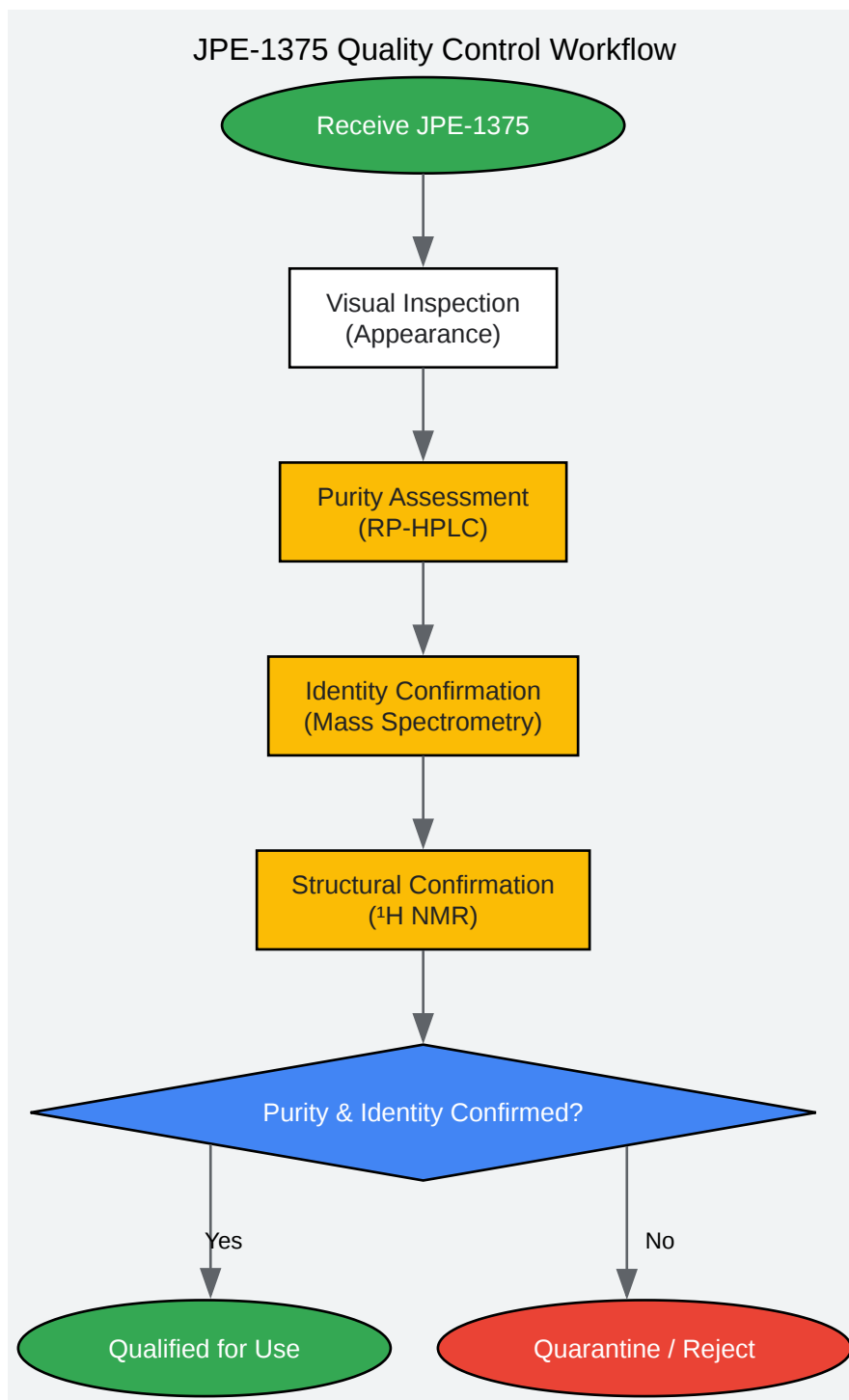
Signaling Pathway



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Caption: C5aR1 signaling pathway and the inhibitory action of **JPE-1375**.

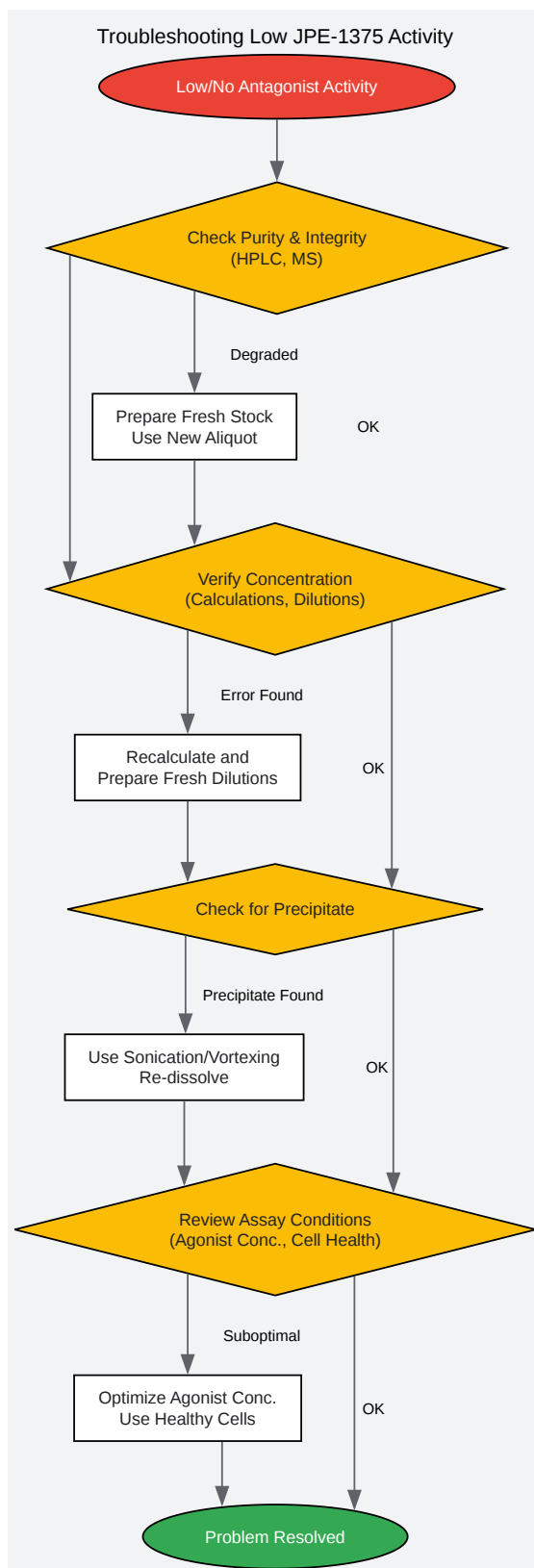
Experimental Workflow



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Caption: Workflow for the quality control assessment of **JPE-1375**.

Troubleshooting Logic



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Caption: Logical workflow for troubleshooting low **JPE-1375** activity.

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References

- 1. HPLC Analysis and Purification of Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. Recent Developments in Low Molecular Weight Complement Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. JPE-1375 | Complement System | 1254036-23-1 | Invivochem [[invivochem.com](https://www.invivochem.com/)]
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